

acetamidoxime storage conditions room temperature cool dark

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Acetamidoxime

CAS No.: 22059-22-9

Cat. No.: S627693

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Acetamidoxime Storage & Handling Summary

Aspect	Specification
Recommended Storage	Room temperature, in a cool and dark place (<15°C) [1]
Physical Form	White to almost white powder to crystal [1]
Melting Point	138 °C [1]
Solubility	Soluble in Methanol [1]

Safety and Handling Guidelines

When handling **acetamidoxime**, it is crucial to adhere to laboratory safety standards. The following table outlines the key hazard and precautionary statements.

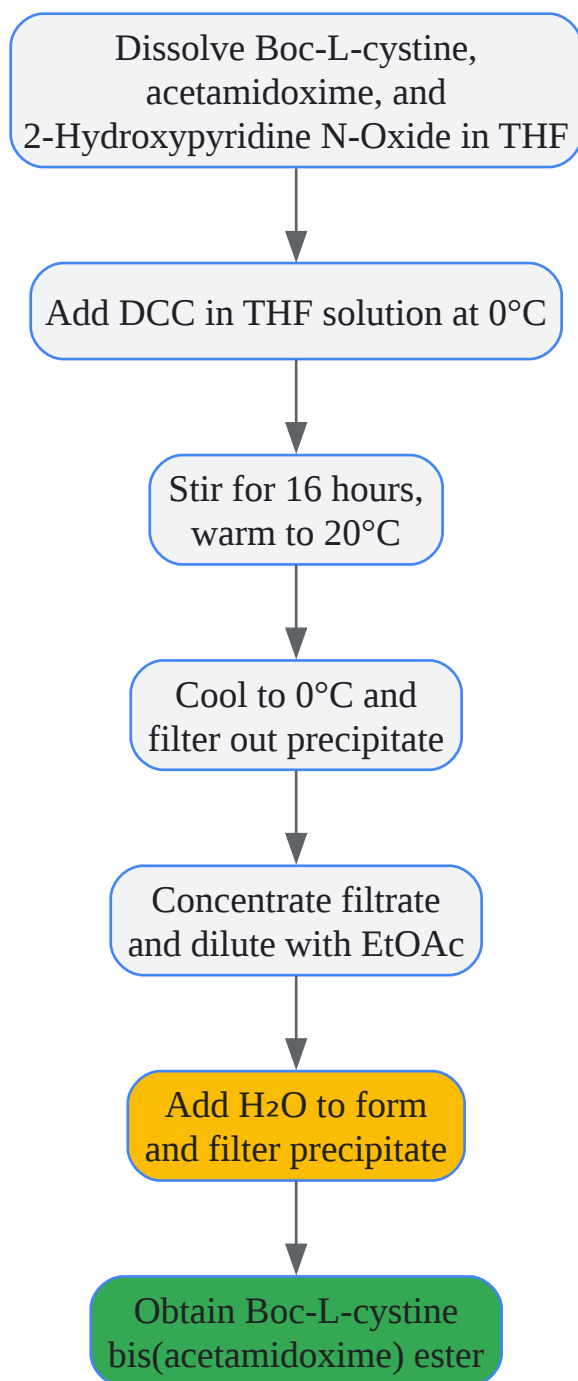
Hazard Information	Precautionary Measures
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| **Warning:** Harmful if swallowed, in contact with skin, or if inhaled. Causes skin irritation and serious eye irritation [1]. | - Avoid breathing dust and use in a well-ventilated area.

- Do not eat, drink, or smoke when using.
- Wear protective gloves, clothing, and eye protection.
- Wash skin thoroughly after handling [1]. |

Application in Experimental Protocols

Acetamidoxime is a useful reagent for constructing heterocyclic compounds [1]. The workflow below illustrates a documented experimental procedure for synthesizing a bis(**acetamidoxime**) ester:



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Figure: Experimental workflow for synthesizing Boc-L-cystine bis(acetamidoxime) ester.

The resulting bis(acetamidoxime) ester can be taken up in toluene and heated under reflux to facilitate a further reaction, with water removal via a Dean-Stark trap. Upon cooling and addition of hexane, the final product crystallizes [1].

Key Considerations for Researchers

- **Stability Beyond Temperature:** Many Active Pharmaceutical Ingredients (APIs) are sensitive not only to temperature but also to factors like humidity, pH, and light, which can lead to degradation [2].
- **Excipient Interactions:** In formulation development, be aware that excipients considered "inactive" can sometimes interact chemically with the API, potentially affecting its stability [2].
- **Container Integrity:** For storage in challenging environments like ultra-low temperatures, ensure your container closure system is validated to maintain integrity, as some materials like standard glass and rubber can fail [3].

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References

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2. Chemical Stability Study of H1 Antihistaminic Drugs from ... [pmc.ncbi.nlm.nih.gov]
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